

# comprehensive literature review on 3-Allyl-4,5-dimethoxybenzoic acid

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## Compound of Interest

Compound Name: 3-Allyl-4,5-dimethoxybenzoic acid

Cat. No.: B1277813

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## 3-Allyl-4,5-dimethoxybenzoic Acid: A Technical Overview

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the current scientific knowledge regarding **3-Allyl-4,5-dimethoxybenzoic acid**. While this compound is commercially available, published research on its synthesis, biological activity, and mechanism of action is limited. This guide summarizes available information and provides context based on structurally related molecules.

## Chemical and Physical Properties

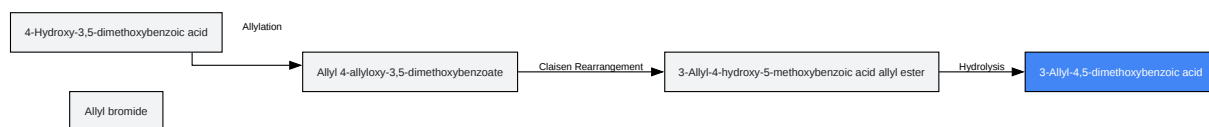
A summary of the key chemical and physical properties of **3-Allyl-4,5-dimethoxybenzoic acid** is presented in Table 1.

Property	Value	Source
CAS Number	647855-45-6	[1]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>4</sub>	
Molecular Weight	222.24 g/mol	
IUPAC Name	3-allyl-4,5-dimethoxybenzoic acid	
Canonical SMILES	C=CCC1=C(C(=C(C=C1)OC)OC)C(=O)O	

## Synthesis

No specific, detailed experimental protocol for the synthesis of **3-Allyl-4,5-dimethoxybenzoic acid** has been published in the peer-reviewed literature. However, a plausible synthetic route can be inferred from the synthesis of structurally similar compounds, such as 4-Allyl-2,6-dimethoxyphenol.[2][3] This would likely involve a Claisen rearrangement of an allyl ether precursor.

A potential, though unconfirmed, synthetic workflow is outlined below.



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Caption: Postulated synthesis of **3-Allyl-4,5-dimethoxybenzoic acid**.

## Biological Activity and Pharmacology

To date, there is no publicly available data on the biological activity or pharmacological properties of **3-Allyl-4,5-dimethoxybenzoic acid**. However, the structural motifs present in the

molecule, namely the allylated and dimethoxylated benzene ring, are found in a variety of biologically active compounds.

Derivatives of benzoic acid are a well-established class of compounds with a broad range of pharmacological activities, including anti-inflammatory, antimicrobial, and anticancer effects.[4][5][6][7][8] The introduction of allyl and methoxy groups can significantly modulate the biological profile of the parent molecule. For instance, eugenol (4-allyl-2-methoxyphenol), a related compound, is known for its analgesic, anti-inflammatory, and antioxidant properties.[9]

Given the lack of direct experimental data, any potential biological activity of **3-Allyl-4,5-dimethoxybenzoic acid** remains speculative and would require experimental validation.

## Experimental Protocols

As no biological studies on **3-Allyl-4,5-dimethoxybenzoic acid** have been published, there are no established experimental protocols for its biological evaluation. Researchers interested in investigating this compound would need to develop and validate their own assays based on the expected biological targets.

## Signaling Pathways

There is no information available regarding the signaling pathways modulated by **3-Allyl-4,5-dimethoxybenzoic acid**.

## Conclusion

**3-Allyl-4,5-dimethoxybenzoic acid** is a chemical entity with limited available scientific information. While its structural features suggest potential for biological activity, a comprehensive understanding of its synthesis, pharmacology, and mechanism of action is currently lacking. This technical guide highlights the significant knowledge gaps and underscores the need for further research to explore the potential of this compound for therapeutic applications. The inferred synthetic pathway provides a starting point for its chemical synthesis, which is a prerequisite for any future biological investigations.

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